

# Improving the efficiency of phenoxathiine-based OLED devices

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## Compound of Interest

Compound Name: 3,7-Dimethylphenoxathiine

Cat. No.: B15457367

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## Technical Support Center: Phenoxathiine-Based OLED Devices

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the efficiency of phenoxathiine-based Organic Light-Emitting Diode (OLED) devices.

### Frequently Asked Questions (FAQs)

Q1: What are the primary causes of low external quantum efficiency (EQE) in our phenoxathiine-based TADF OLEDs?

A1: Low External Quantum Efficiency (EQE) in phenoxathiine-based Thermally Activated Delayed Fluorescence (TADF) OLEDs can stem from several factors. A primary reason is inefficient reverse intersystem crossing (RISC), the process responsible for harvesting triplet excitons. This inefficiency can be caused by a relatively large energy gap between the lowest singlet (S1) and triplet (T1) excited states ( $\Delta E_{ST}$ ). Additionally, poor charge carrier balance, where an excess of either electrons or holes leads to quenching or recombination outside the emissive layer, can significantly reduce EQE. Other contributing factors include non-radiative decay pathways, aggregation-caused quenching (ACQ) in the solid state, and suboptimal device architecture.<sup>[1][2][3]</sup>

Q2: We are observing significant efficiency roll-off at high brightness. What are the underlying mechanisms?

A2: Efficiency roll-off, the decrease in efficiency at high current densities, is a common challenge in TADF OLEDs. The primary mechanisms behind this phenomenon are triplet-triplet annihilation (TTA) and singlet-triplet annihilation (STA).<sup>[1]</sup> At high brightness, the concentration of triplet excitons increases, leading to a higher probability of these excitons interacting and annihilating each other before they can be converted to emissive singlet states through RISC.<sup>[1]</sup> Polaron-induced quenching and charge imbalance can also contribute to efficiency roll-off.<sup>[4]</sup>

Q3: How does the choice of host material impact the performance of phenoxathiine-based emitters?

A3: The host material plays a crucial role in the performance of phenoxathiine-based OLEDs. An ideal host should have a high triplet energy level to effectively confine the triplet excitons of the phenoxathiine guest emitter.<sup>[5]</sup> It should also possess good charge transport properties to ensure a balanced injection of electrons and holes into the emissive layer. The compatibility between the host and guest materials is critical to prevent aggregation of the emitter molecules, which can lead to quenching and reduced efficiency. Furthermore, the polarity of the host can influence the emission characteristics of the device.<sup>[1]</sup>

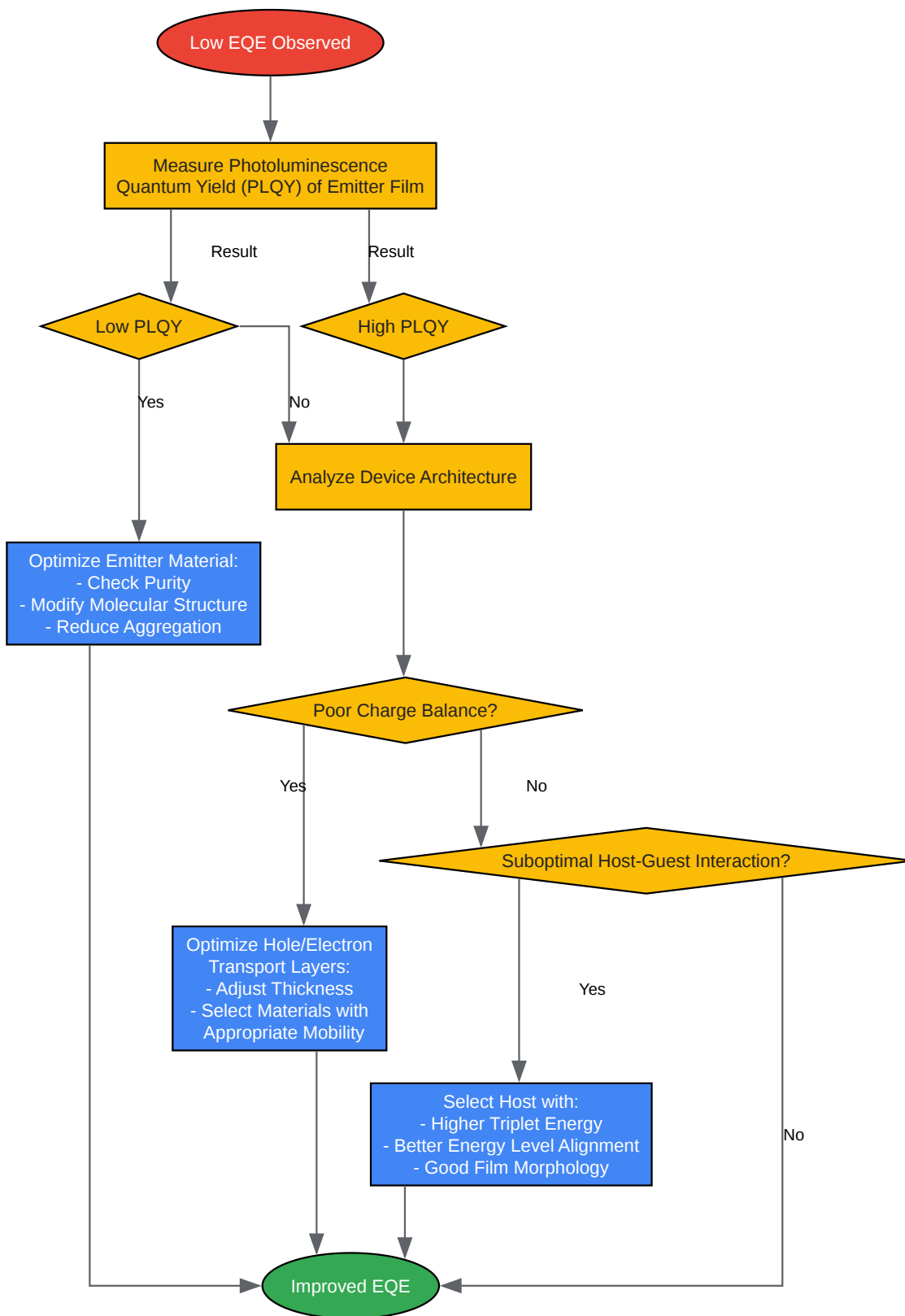
Q4: What are the key strategies to improve the operational stability and lifetime of our devices?

A4: Enhancing the operational stability of phenoxathiine-based OLEDs involves both molecular design and device engineering. At the molecular level, introducing bulky substituents to the phenoxathiine core can suppress intermolecular interactions and reduce aggregation, thereby improving stability.<sup>[6]</sup> Deuteration of the emitter molecule has also been shown to enhance photostability and device lifetime.<sup>[7]</sup> From a device engineering perspective, optimizing the layer thicknesses and interfaces to ensure balanced charge injection and transport is crucial. Encapsulation of the device to protect the organic layers from moisture and oxygen is also a critical step in prolonging its lifetime.

## Troubleshooting Guides

### Issue 1: Low External Quantum Efficiency (EQE)

This guide provides a step-by-step approach to diagnosing and resolving low EQE in your phenoxathiine-based OLEDs.



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Caption: Troubleshooting flowchart for low EQE.

## Issue 2: High Efficiency Roll-Off

This section provides guidance on mitigating efficiency roll-off at high current densities.

- Reduce Triplet-Triplet Annihilation (TTA):
  - Decrease Emitter Concentration: Lowering the doping concentration of the phenoxathiine emitter in the host matrix can increase the distance between emitter molecules, reducing the probability of TTA.
  - Select a Host with Bipolar Transport: A host material with balanced electron and hole transport can widen the recombination zone, lowering the exciton density and thus TTA.
  - Introduce Steric Hindrance: Modifying the phenoxathiine molecule with bulky side groups can physically prevent close packing and reduce TTA.<sup>[6]</sup>
- Enhance Reverse Intersystem Crossing (RISC) Rate:
  - Minimize  $\Delta E_{ST}$ : A smaller energy gap between the S1 and T1 states promotes a faster RISC rate, allowing triplet excitons to be converted to singlets more efficiently before they can be annihilated.
  - Utilize Host Materials with Appropriate Polarity: The polarity of the host can influence the  $\Delta E_{ST}$  of the emitter.
- Optimize Device Architecture:
  - Broaden the Recombination Zone: Employing a mixed-host system or graded doping profiles can help to distribute the recombination of excitons over a wider area, reducing the local exciton concentration.

## Data Presentation

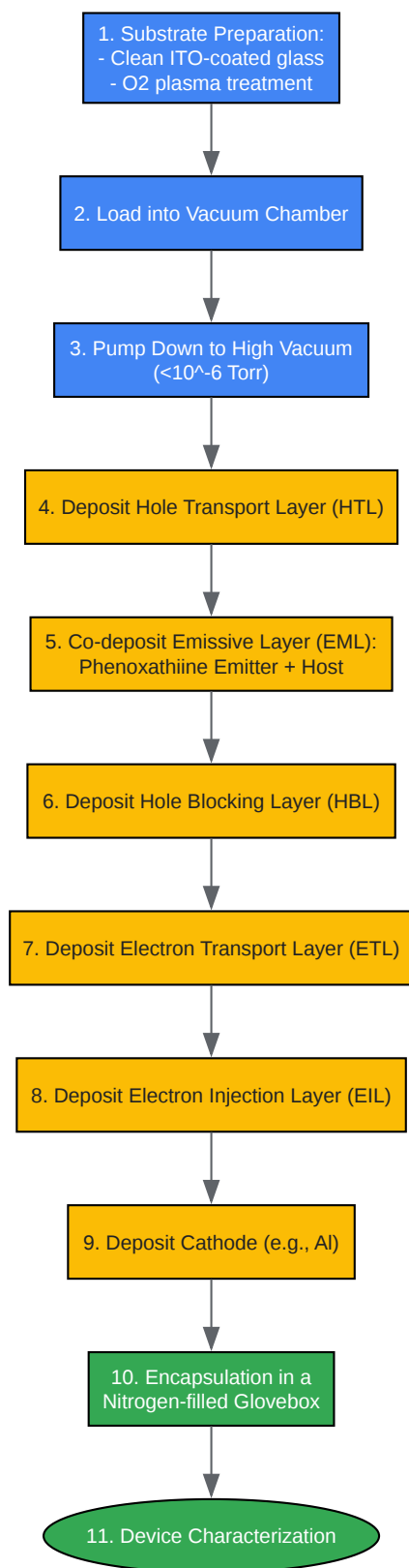
Table 1: Performance of Phenoxathiine-Based OLED Devices

Emitter	Host	Max EQE (%)	Current Efficiency (cd/A)	Power Efficiency (lm/W)	Color	Reference
PXZ-CMO	MCP	12.1	38.2	-	Green	[1]
PXZ-CMO	DPEPO	11.8	33.1	-	Green	[1]
3BPy-pPXZ	CBP	17.3	-	-	-	
4BPy-pPXZ	CBP	23.7	-	-	-	
32PclCXT	-	29.9	-	-	Sky-Blue	

## Experimental Protocols

### Protocol 1: Fabrication of a Phenoxathiine-Based OLED by Vacuum Thermal Evaporation

This protocol outlines the general steps for fabricating a multilayer OLED device using vacuum thermal evaporation.



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